

# analytical differentiation N-Ethylhexylone

## structural isomers

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### Compound Focus: N-Ethylhexylone

CAS No.: 802605-02-3

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## Analytical Data Comparison

Analytical Parameter	N-Ethylhexylone	N-Butyl-Norbutylone
Molecular Formula	C <sub>15</sub> H <sub>21</sub> NO <sub>3</sub> [1] [2]	C <sub>15</sub> H <sub>21</sub> NO <sub>3</sub> [1] [2]
Molecular Weight	263.16 g/mol [1] [2]	263.16 g/mol [1] [2]
HR-MS [M+H] <sup>+</sup>	264.1597 m/z [1] [2]	264.1602 m/z [1] [2]
<sup>13</sup> C NMR (Carbon-1)	194.60 ppm [1] [2]	194.55 ppm [1] [2]
<sup>13</sup> C NMR (Carbon-2)	60.62 ppm [1] [2]	61.75 ppm [1] [2]
<sup>13</sup> C NMR (Carbon-3)	30.22 ppm [1] [2]	23.71 ppm [1] [2]
<sup>13</sup> C NMR (Carbon-6)	11.68 ppm [1] [2]	13.97 ppm [1] [2]
<sup>13</sup> C NMR (Carbon-7)	41.65 ppm [1] [2]	46.19 ppm [1] [2]
<sup>13</sup> C NMR (Carbon-8)	13.99 ppm [1] [2]	27.94 ppm [1] [2]

## Experimental Protocols for Differentiation

The following section details the methodologies cited in the 2025 study for obtaining the data presented above.

### Gas Chromatography-Mass Spectrometry (GC-MS)

- **Objective:** Initial separation and fingerprinting of the compounds.
- **Protocol:** The samples were analyzed using GC-MS with electron impact (EI) ionization. A general-purpose HP-5 type column (or equivalent) was used, which is standard in many forensic laboratories [1] [2].
- **Key Findings:** Both isomers showed an identical base peak at **114 m/z** and very similar retention times, making them nearly indistinguishable by GC-MS alone. This highlights a significant limitation of relying solely on this technique for these particular isomers [1] [2].

### High-Resolution Mass Spectrometry (HR-MS)

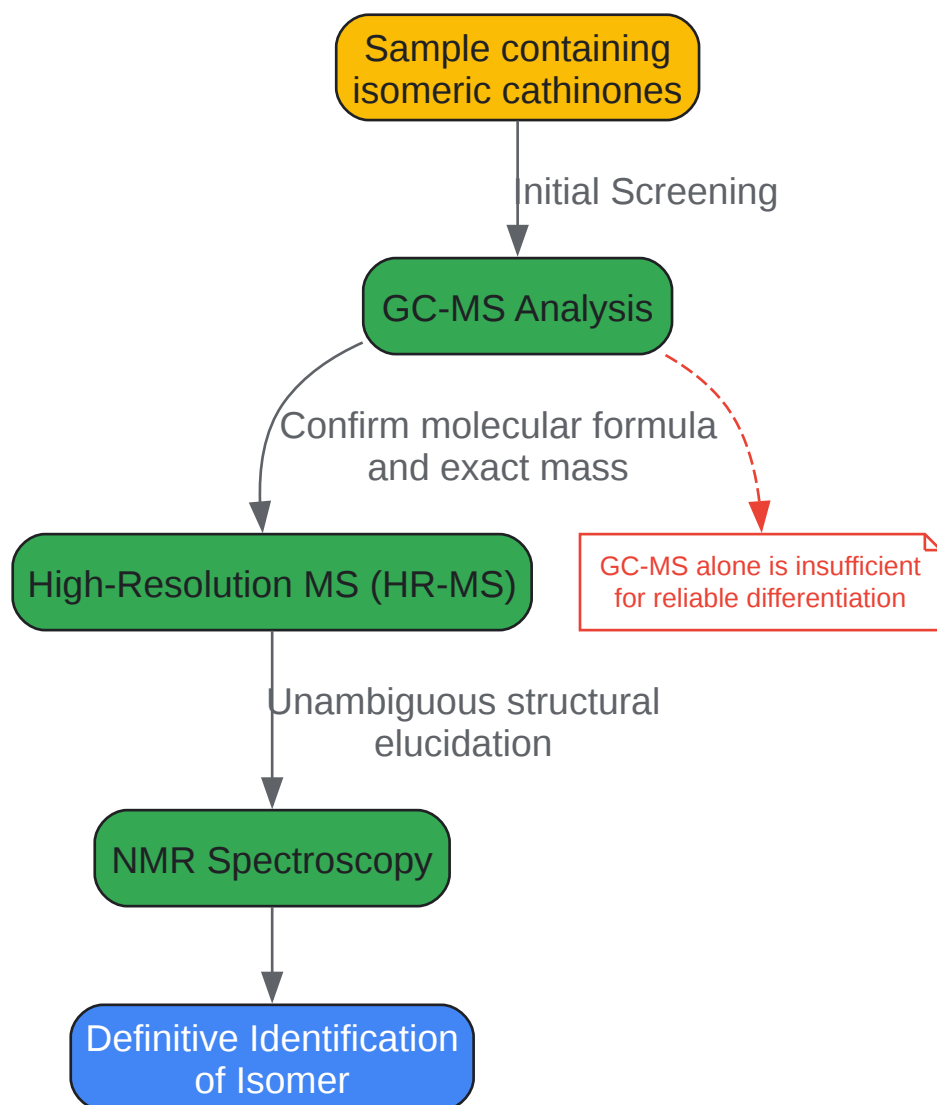
- **Objective:** To confirm the exact molecular formula by providing precise mass measurement.
- **Protocol:** The samples were directly infused into the HR-MS system. The protonated molecule  $[M+H]^+$  was accurately measured [1] [2].
- **Key Findings:** While both isomers have the same nominal mass, HR-MS can differentiate them based on the exact mass of the protonated molecule, with a slight but measurable difference (**N-Ethylhexylone**: **264.1597 m/z**, N-Butyl-Norbutylone: **264.1602 m/z**) [1] [2].

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Objective:** To unambiguously determine the molecular structure by identifying the specific carbon and hydrogen environments.
- **Protocol:** The structures of the isomers were confirmed using  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy. The chemical shifts for the carbon atoms were assigned, as shown in the table above [1] [2].
- **Key Findings:** NMR is the definitive technique for differentiation. The carbon chemical shifts, particularly for positions **2, 3, 6, 7, and 8**, are distinctly different between the two isomers due to their unique alkyl chain arrangements (e.g., a butyl group on the nitrogen for N-Butyl-Norbutylone vs. a hexyl chain on the  $\alpha$ -carbon for **N-Ethylhexylone**) [1] [2].

## Analytical Differentiation Workflow

The following diagram illustrates the recommended step-by-step workflow for reliably differentiating between these structural isomers, based on the experimental findings.



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## Key Takeaways for Researchers

- **GC-MS is insufficient alone:** Due to identical major fragments and similar retention times, these isomers cannot be reliably distinguished using only standard GC-MS [1] [2].

- **HR-MS confirms identity:** This technique provides the exact mass, helping to confirm the molecular formula and is a critical step before structural analysis [1] [2].
- **NMR is the gold standard:** For definitive structural elucidation and differentiation of these isomers, **NMR spectroscopy is essential.** The distinct chemical shifts in the  $^{13}\text{C}$  NMR spectrum provide unambiguous evidence of their different structures [1] [2].

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## References

1. N-Butyl-Norbutylone and N-Ethylhexylone - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. N-Butyl-Norbutylone and N-Ethylhexylone [[mdpi.com](https://pubchem.ncbi.nlm.nih.gov/compound/N-Butyl-Norbutylone)]

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